

Operational Guide: Proper Disposal of Z-Lys(Ac)-OH.DCHA[1]

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Compound of Interest

Compound Name: Z-Lys(Ac)-OH.DCHA

Cat. No.: B1496307

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Executive Summary

Z-Lys(Ac)-OH.DCHA (N-alpha-Benzyloxycarbonyl-N-epsilon-acetyl-L-lysine dicyclohexylamine salt) must be handled as Hazardous Organic Waste.[1] While the amino acid component is relatively benign, the Dicyclohexylamine (DCHA) counterion dictates the safety and disposal profile.[1]

Immediate Action Required:

- Do NOT dispose of down the drain (Aquatic Toxicity).[1]
- Do NOT mix with strong acids (Releases toxic DCHA vapors).[1]
- Do NOT mix with oxidizers (Fire/Explosion risk).[1]

Chemical Intelligence & Hazard Assessment

To ensure safe disposal, you must understand the "Why" behind the protocol. This compound is a salt formed between a protected amino acid and a secondary amine.[1]

Component	Role	Hazard Profile
Z-Lys(Ac)-OH	Protected Amino Acid	Low Hazard. The Benzyloxycarbonyl (Z) and Acetyl (Ac) groups render the lysine lipophilic but generally non-toxic.[1]
Dicyclohexylamine (DCHA)	Counterion (Salt Former)	High Hazard. This component drives the classification.[1] It is corrosive, toxic by ingestion/skin contact, and dangerous to aquatic life.[2]

Critical Mechanism: In the presence of strong acids or upon dissolution in aqueous acidic waste streams, the salt dissociates. This releases free Dicyclohexylamine, which can volatilize or react aggressively. Therefore, the waste stream must be kept basic or neutral and segregated from acidic waste.

Safety Data (Driven by DCHA Component)

Based on Dicyclohexylamine (CAS 101-83-7) as the primary hazard driver.[1]

Hazard Class	H-Code	Description
Acute Toxicity	H301 + H311	Toxic if swallowed or in contact with skin.[1]
Skin Corrosion	H314	Causes severe skin burns and eye damage.[1]
Environmental	H400 / H410	Very toxic to aquatic life with long-lasting effects.[1][2][3]

Disposal Protocol (Step-by-Step)

Phase 1: Segregation & Preparation

- Isolate the Waste: Do not combine **Z-Lys(Ac)-OH.DCHA** with general "trash" or "non-hazardous solids."
- Check Compatibility: Ensure the waste container does not contain oxidizing agents (e.g., perchlorates, nitrates) or strong acids (e.g., HCl, TFA).[1]
 - Note: If the waste is a solution (e.g., HPLC effluent), ensure the pH is >7.[1] If acidic, neutralize carefully with Sodium Bicarbonate before consolidation to prevent amine fuming.
- Container Selection: Use HDPE (High-Density Polyethylene) or Glass containers.[1] Avoid metal containers due to potential corrosion from the amine.[1]

Phase 2: Packaging & Labeling

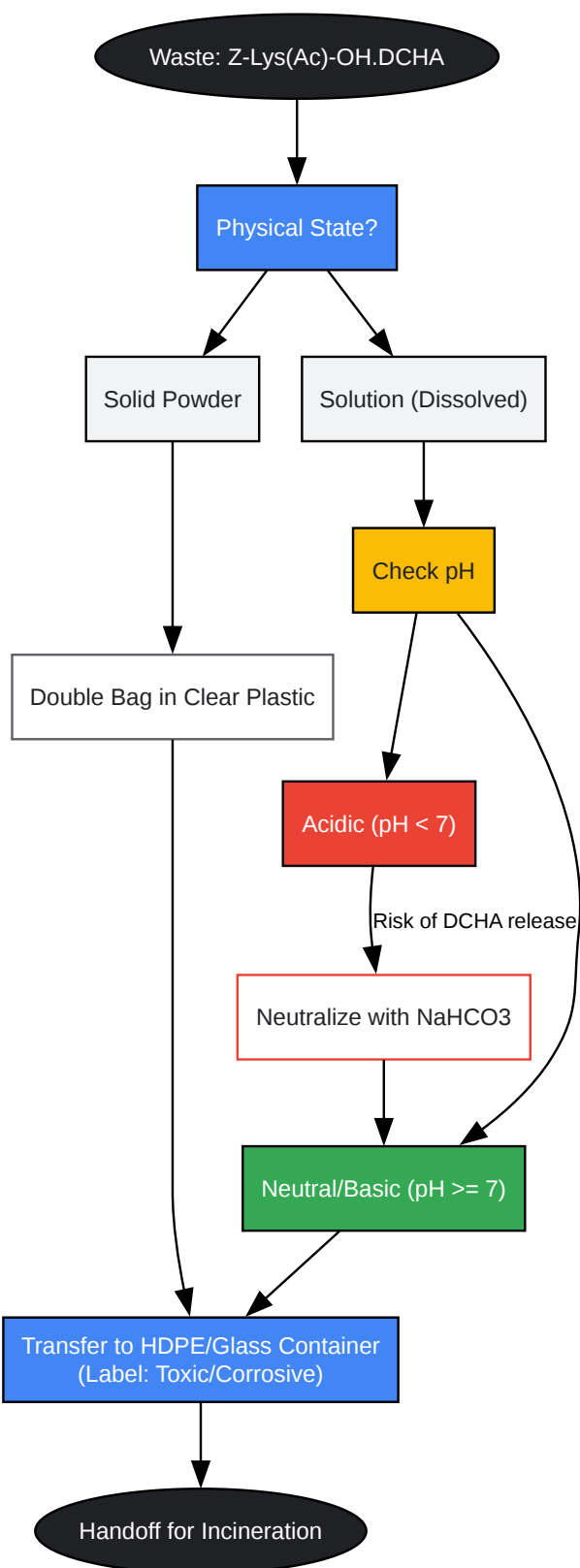
- Solid Waste:
 - Place the solid powder or contaminated weighing boats into a clear, sealable secondary bag.
 - Transfer this bag into the primary solid waste drum/container.[1]
- Liquid Waste:
 - Pour into a solvent waste container designated for "Basic/Organic" waste.[1]
 - Leave at least 10% headspace in the container to allow for thermal expansion.[1]
- Labeling:
 - Affix a hazardous waste tag immediately.[1]
 - Chemical Name: Write "**Z-Lys(Ac)-OH.DCHA**" and "Dicyclohexylamine Salt."
 - Hazard Checkboxes: Check "Toxic," "Corrosive," and "Environmental Hazard."

Phase 3: Handoff

- **Storage:** Store the container in a cool, well-ventilated area, away from direct sunlight and heat sources, until pickup.
- **Disposal Method:** The standard industry method for this compound is High-Temperature Incineration.^[1] This ensures the complete destruction of the organic framework and the amine.^[1]

Decision Logic & Workflow

The following diagram illustrates the decision matrix for disposing of **Z-Lys(Ac)-OH.DCHA**.



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Figure 1: Decision tree for the safe segregation and packaging of **Z-Lys(Ac)-OH.DCHA** waste.

Emergency Procedures

- Spill (Solid):
 - Wear nitrile gloves, lab coat, and safety goggles.
 - Cover the spill with a damp paper towel to prevent dust generation.[1]
 - Sweep up carefully and place in a hazardous waste bag.[1]
 - Clean the surface with a mild detergent and water.[1]
- Skin Contact:
 - Brush off loose particles.[1]
 - Rinse skin immediately with water for 15 minutes.[1] DCHA can absorb through skin—act quickly.[1]

References

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- To cite this document: BenchChem. [Operational Guide: Proper Disposal of Z-Lys(Ac)-OH.DCHA[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1496307/docs#operational-guide-proper-disposal-of-z-lys-ac-oh-dcha-1\]](https://www.benchchem.com/product/b1496307/docs#operational-guide-proper-disposal-of-z-lys-ac-oh-dcha-1)

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